

Physicochemical Properties of C32-36 Isoalkyl Stearate: An In-depth Technical Guide

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Compound of Interest

Compound Name: C32-36 Isoalkyl Stearate

CAS No.: 68201-22-9

Cat. No.: B15794669

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For Researchers, Scientists, and Drug Development Professionals

Introduction

C32-36 Isoalkyl Stearate is a complex mixture of branched-chain esters derived from the reaction of stearic acid with a blend of C32 to C36 isoalkyl alcohols.[1][2][3] It is a high molecular weight, waxy solid at room temperature and finds primary applications in the cosmetics and personal care industries as an emollient, skin conditioning agent, and consistency factor.[2][4][5] Its branched structure contributes to a unique sensory profile and beneficial properties in formulations, such as a creamy texture and improved skin feel without the greasiness often associated with triglycerides. This guide provides a comprehensive overview of the core physicochemical properties of **C32-36 Isoalkyl Stearate**, detailed experimental protocols for their determination, and visual representations of its chemical nature and analytical workflows.

Chemical Structure and Identification

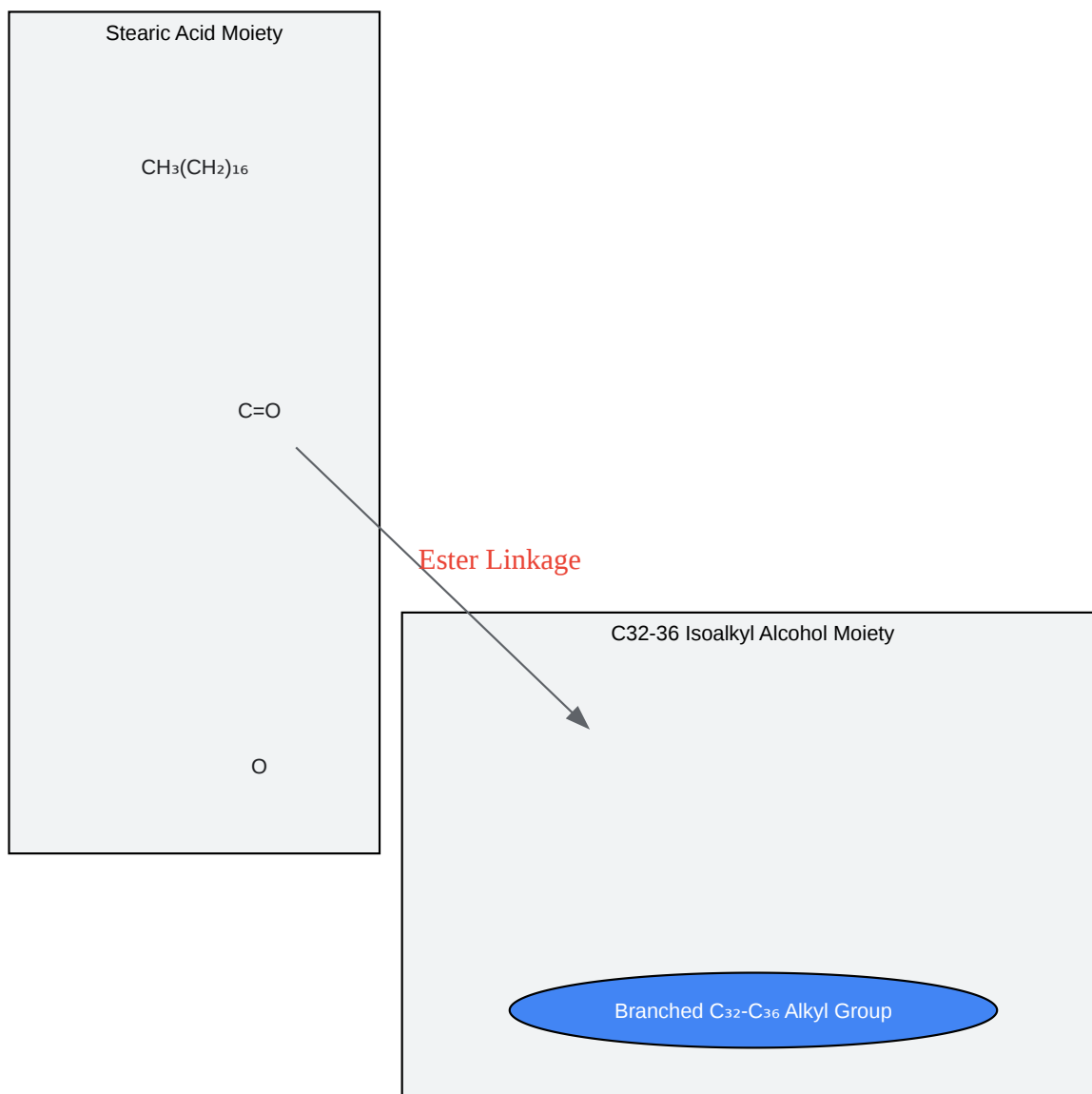
C32-36 Isoalkyl Stearate is not a single chemical entity but rather a mixture of isomers. The isoalkyl alcohol portion consists of branched chains with 32 to 36 carbon atoms. This complex

branching, coupled with the long chain of stearic acid, results in a bulky, non-polar molecule.

Chemical Name: **C32-36 Isoalkyl Stearate**^[2] INCI Name: **C32-36 ISOALKYL STEARATE**^[5]

CAS Number: 68201-22-9^[6]

Below is a generalized chemical structure representing a component of **C32-36 Isoalkyl Stearate**.



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A representative chemical structure of **C32-36 Isoalkyl Stearate**.

Physicochemical Properties

The quantitative data presented below is derived from the technical data sheet of a commercial equivalent, Kester Wax BK-40.

Data Summary

Property	Value	Test Method Reference
Physical State	Solid Wax	Visual Observation
Melting Point	35 - 44 °C	USP <741>, Class II
Boiling Point	Data not available; likely decomposes	-
Density	Data not available	-
Viscosity	Data not available	-
Solubility	Insoluble in water; soluble in oils	General Knowledge
Acid Value	15.0 max (mg KOH/g)	AOCS Official Method Cd 3d-63
Saponification Value	65 - 83 (mg KOH/g)	ASTM D94
Ester Value	50 - 82 (mg KOH/g)	Calculation
Iodine Value	2.5 max (g I ₂ /100g)	-

Note: Due to its high molecular weight and complex nature as a mixture of isomers, specific data for boiling point, density, and viscosity are not readily available in the public domain. It is expected to have a very high boiling point, likely undergoing thermal decomposition before boiling at atmospheric pressure. Its density is anticipated to be less than that of water. The viscosity in its molten state is expected to be significant and temperature-dependent, characteristic of waxy materials. Its solubility will be highest in non-polar and semi-polar cosmetic solvents like esters, hydrocarbons, and silicones.

Experimental Protocols

The following sections detail the methodologies for determining the key physicochemical properties of **C32-36 Isoalkyl Stearate**.

Melting Point Determination (Capillary Method)

This protocol is based on the USP <741> Melting Range or Temperature, Class II procedure for waxy substances.^{[7][8][9][10]}

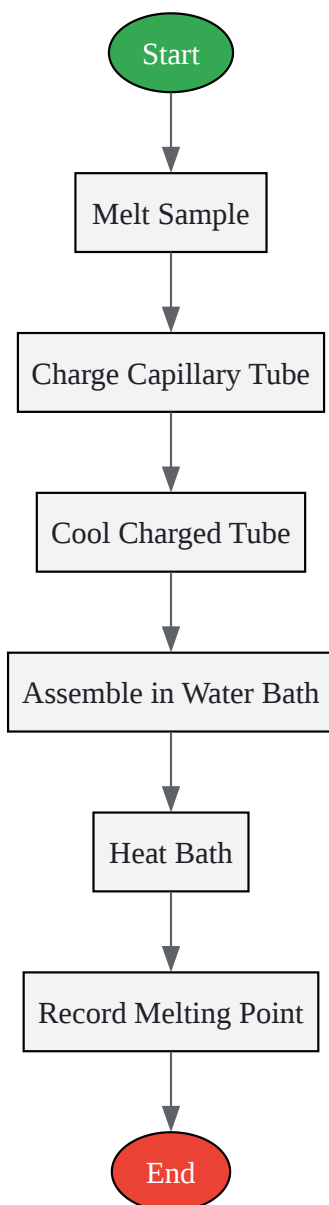
Principle: The melting point of a waxy substance is determined as the temperature at which the substance rises in an open-ended capillary tube when heated in a controlled manner.

Apparatus:

- Melting point apparatus with a controlled heating rate.
- Capillary tubes (open at both ends).
- Calibrated thermometer.
- Water bath.

Procedure:

- Carefully melt the **C32-36 Isoalkyl Stearate** sample at the lowest possible temperature.
- Draw the molten sample into a capillary tube to a depth of approximately 10 mm.
- Cool the charged tube at 10°C or lower for at least 2 hours.
- Attach the capillary tube to a calibrated thermometer.
- Adjust the assembly in a water bath so that the upper edge of the sample is 10 mm below the water level.
- Heat the water bath, and within 5°C of the expected melting point, regulate the rate of temperature rise to 0.5-1.0°C per minute.
- The temperature at which the material is observed to rise in the capillary tube is recorded as the melting temperature.



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Workflow for Melting Point Determination (USP <741>, Class II).

Acid Value Determination

This protocol is based on the AOCS Official Method Cd 3d-63.[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)

Principle: The acid value is the number of milligrams of potassium hydroxide (KOH) required to neutralize the free fatty acids in one gram of the sample. The sample is dissolved in a suitable solvent and titrated with a standardized solution of KOH.

Apparatus:

- Erlenmeyer flask (250 mL).
- Burette (50 mL), graduated to 0.1 mL.
- Analytical balance.

Reagents:

- Standardized 0.1 M Potassium Hydroxide (KOH) solution in ethanol.
- Solvent mixture: Equal parts by volume of isopropanol and toluene, neutralized to a faint pink endpoint with 0.1 M KOH using phenolphthalein indicator.
- Phenolphthalein indicator solution (1% in 95% ethanol).

Procedure:

- Weigh accurately about 20 g of the **C32-36 Isoalkyl Stearate** sample into an Erlenmeyer flask.
- Add 125 mL of the neutralized solvent mixture and warm gently to dissolve the sample.
- Add a few drops of phenolphthalein indicator.
- Titrate with the standardized 0.1 M KOH solution, with constant swirling, to the first permanent pink color that persists for at least 30 seconds.
- Perform a blank titration on the solvent mixture.

Calculation: Acid Value (mg KOH/g) = (A - B) * M * 56.1 / W Where:

- A = volume of KOH solution used for the sample (mL)
- B = volume of KOH solution used for the blank (mL)
- M = Molarity of the KOH solution
- 56.1 = Molecular weight of KOH
- W = weight of the sample (g)

Saponification Value Determination

This protocol is based on ASTM D94.[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)

Principle: The saponification value is the number of milligrams of potassium hydroxide required to saponify one gram of the sample. A known excess of alcoholic KOH is added to the sample, and the mixture is refluxed. The unreacted KOH is then titrated with a standard acid.

Apparatus:

- Erlenmeyer flask (250 mL) with a reflux condenser.
- Heating mantle or hot plate.
- Burette (50 mL).
- Pipette (25 mL).

Reagents:

- 0.5 M Hydrochloric acid (HCl), accurately standardized.
- 0.5 M Ethanolic potassium hydroxide (KOH) solution.
- Phenolphthalein indicator solution.

Procedure:

- Weigh accurately about 2 g of the **C32-36 Isoalkyl Stearate** sample into the Erlenmeyer flask.
- Pipette 25.0 mL of the 0.5 M ethanolic KOH solution into the flask.
- Attach the reflux condenser and heat the flask on a heating mantle, maintaining gentle boiling for 60 minutes.
- Allow the solution to cool slightly and add a few drops of phenolphthalein indicator.
- Titrate the hot solution with the 0.5 M HCl solution to the disappearance of the pink color.
- Conduct a blank determination, following the same procedure but omitting the sample.

Calculation: Saponification Value (mg KOH/g) = $(B - A) \times M \times 56.1 / W$ Where:

- B = volume of HCl solution used for the blank (mL)
- A = volume of HCl solution used for the sample (mL)
- M = Molarity of the HCl solution
- 56.1 = Molecular weight of KOH
- W = weight of the sample (g)

Ester Value Determination

The ester value is not determined directly but is calculated from the saponification value and the acid value.

Calculation: Ester Value = Saponification Value - Acid Value

Spectroscopic and Chromatographic Analysis

Fourier-Transform Infrared (FTIR) Spectroscopy

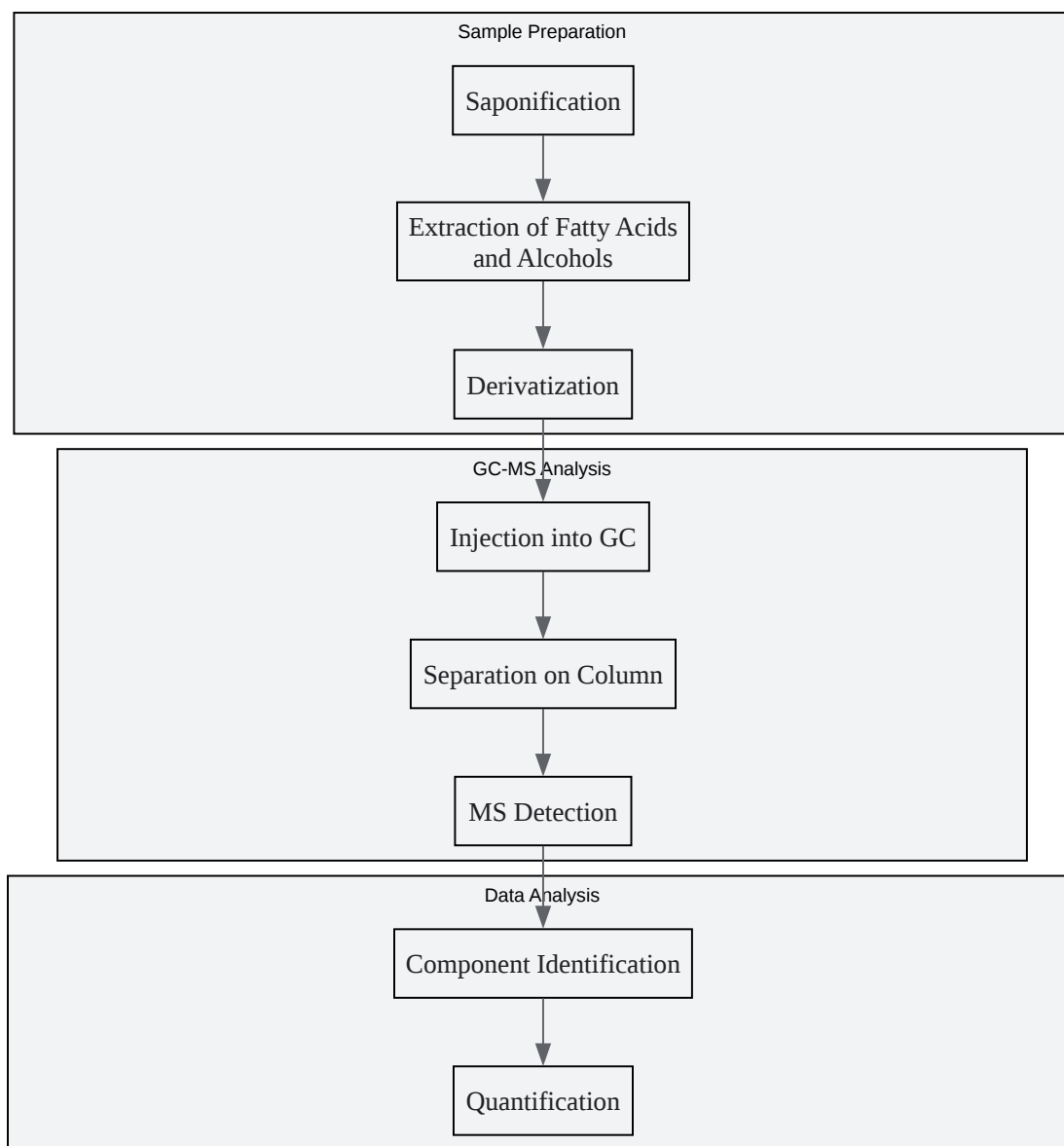
FTIR spectroscopy is a powerful technique for the qualitative analysis of **C32-36 Isoalkyl Stearate**, confirming the presence of key functional groups.

Expected Characteristic Absorptions:

- C-H stretching (alkanes): Strong absorptions in the range of 2850-2960 cm^{-1} . The high density of C-H bonds in the long alkyl chains will make these peaks very prominent.
- C=O stretching (ester): A strong, sharp absorption band typically between 1735-1750 cm^{-1} . This is a key diagnostic peak for the ester functional group.[\[21\]](#)[\[22\]](#)[\[23\]](#)
- C-O stretching (ester): Two distinct absorptions in the fingerprint region, typically between 1000-1300 cm^{-1} , corresponding to the C-O single bonds of the ester linkage.[\[21\]](#)[\[22\]](#)[\[23\]](#)

Gas Chromatography-Mass Spectrometry (GC-MS)

Due to its high molecular weight and low volatility, direct GC-MS analysis of **C32-36 Isoalkyl Stearate** is challenging and requires high-temperature GC conditions.[\[24\]](#)[\[25\]](#)[\[26\]](#) A more common approach involves the saponification of the ester followed by derivatization of the resulting fatty acids and long-chain alcohols to more volatile forms (e.g., methyl esters and trimethylsilyl ethers, respectively) for analysis. This allows for the characterization of the constituent stearic acid and the distribution of the C32-36 isoalkyl alcohols.



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Workflow for the analysis of **C32-36 Isoalkyl Stearate** components by GC-MS.

Conclusion

C32-36 Isoalkyl Stearate is a complex waxy ester with valuable emollient and skin-conditioning properties. This guide has provided a detailed overview of its key physicochemical characteristics and the standard experimental protocols for their determination. While specific data for some physical properties like boiling point, density, and viscosity are not readily available due to the material's complex and high molecular weight nature, the provided data and methodologies offer a solid foundation for researchers, scientists, and drug development professionals working with this versatile cosmetic ingredient. The outlined spectroscopic and chromatographic methods can be employed for further in-depth structural elucidation and quality control.

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